

i-Cholesteryl Methyl Ether: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *i-Cholesteryl methyl ether*

Cat. No.: B15547531

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Abstract

i-Cholesteryl methyl ether (CAS 2867-93-8) is a methylated derivative of i-cholesterol, a structural isomer of cholesterol. It is recognized as a biochemical reagent and a biomaterial with applications in life sciences research and organic synthesis. While its direct biological activities and specific molecular targets are not extensively documented in publicly available research, its primary utility lies in its role as a stable, lipophilic molecule for studying lipid interactions and as a synthetic precursor for creating labeled cholesterol derivatives. This guide provides a comprehensive overview of its chemical properties, known applications, and the methodologies associated with its use.

Introduction

i-Cholesteryl methyl ether, also known by its systematic name (1S,2R,5R,7R,8R,10S,11S,14R,15R)-8-methoxy-2,15-dimethyl-14-[(2R)-6-methylheptan-2-yl]pentacyclo[8.7.0.0^{2,7}.0^{5,7}.0^{11,15}]heptadecane, is a derivative of i-cholesterol (3 α ,5 α -cyclo-5 α -cholestan-6 β -ol). The "i-" prefix designates the rearranged cholesterol backbone featuring a cyclopropane ring between carbons 3 and 5. The methylation of the 6 β -hydroxyl group results in a chemically stable ether linkage, rendering the molecule less prone to metabolic hydrolysis compared to cholesteryl esters.^[1]

This stability makes **i-cholesteryl methyl ether** a useful tool in lipid research, particularly in studies where a non-metabolizable lipid tracer is required to track the fate of lipid particles or to

probe the biophysical properties of membranes without the confounding effects of enzymatic cleavage.

Physicochemical Properties

A summary of the key physicochemical properties of **i-cholesteryl methyl ether** is presented in Table 1. This data is essential for its handling, storage, and application in experimental setups.

Property	Value	Reference
CAS Number	2867-93-8	[2][3]
Molecular Formula	C ₂₈ H ₄₈ O	[2][3]
Molecular Weight	400.68 g/mol	[3]
Appearance	White to off-white solid	[4]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., chloroform, ethanol)	[4]
Storage Temperature	-20°C	[2]

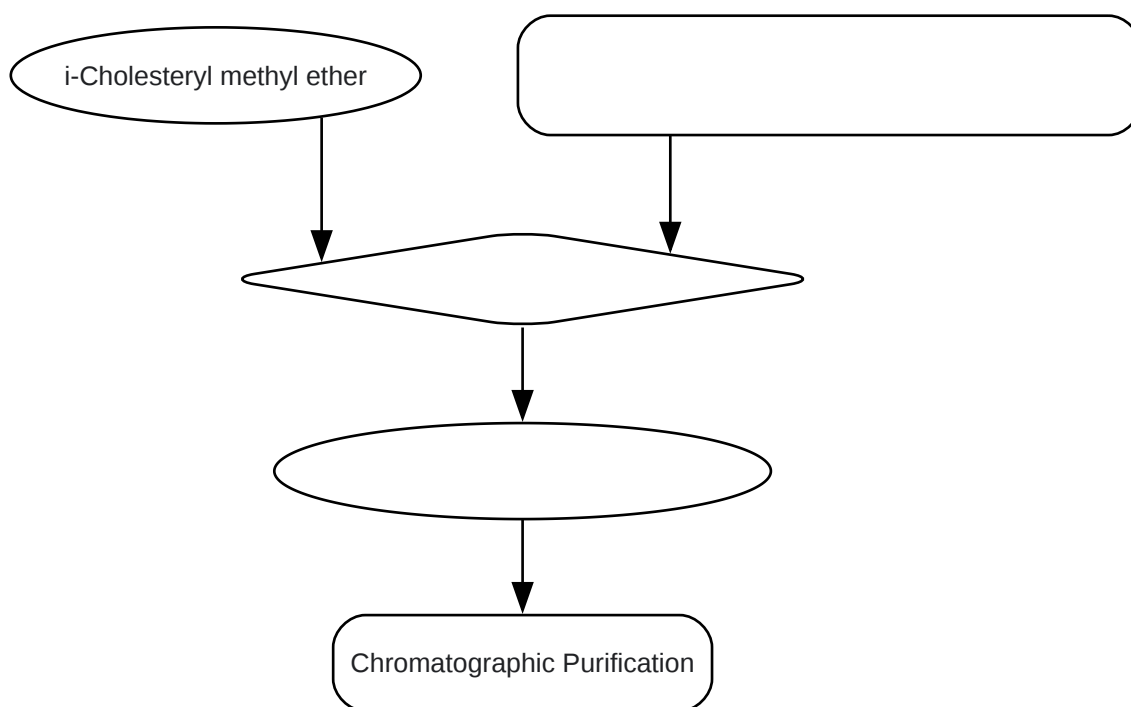
Applications in Biochemical Research

The primary applications of **i-cholesteryl methyl ether** in a research context are as a synthetic precursor and a stable lipid analogue.

Synthesis of Labeled Cholesterol

One of the well-documented applications of **i-cholesteryl methyl ether** is its use as a starting material for the synthesis of isotopically labeled cholesterol. The ether linkage can be cleaved under acidic conditions to regenerate the hydroxyl group, allowing for the introduction of isotopes such as ¹⁷O and ¹⁸O from enriched water.[5] This provides a strategic advantage for producing labeled cholesterol for metabolic and structural studies with minimal use of expensive isotopic reagents.

Logical Workflow for Labeled Cholesterol Synthesis:



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Caption: Synthesis of labeled cholesterol from **i-cholesteryl methyl ether**.

Model for Lipid Interactions and Membrane Dynamics

Due to its structural similarity to cholesterol and its metabolic stability, **i-cholesteryl methyl ether** can be employed as a model lipid to study the biophysical properties of cell membranes and lipoproteins.[4] Unlike cholesterol, the methyl ether group cannot participate in hydrogen bonding as a donor, which can be a useful feature for dissecting the specific roles of the 3-hydroxyl group of cholesterol in membrane organization and protein interactions.

Experimental Protocols

Acid-Catalyzed Synthesis of [^{18}O]-Cholesterol

This protocol is adapted from the methodology described for the synthesis of isotopically labeled cholesterol from **i-cholesteryl methyl ether**.[5]

Materials:

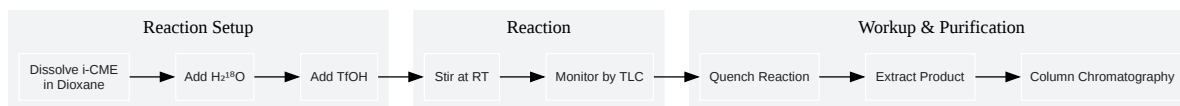
- **i-Cholesteryl methyl ether**

- $[^{18}\text{O}]$ -Water (H_2^{18}O)
- Trifluoromethanesulfonic acid (TfOH)
- Anhydrous 1,4-dioxane
- Argon or Nitrogen gas
- Thin-layer chromatography (TLC) plates (silica gel)
- Solvents for chromatography (e.g., hexane, ethyl acetate)
- Standard laboratory glassware

Procedure:

- Dissolve **i-cholesteryl methyl ether** in anhydrous 1,4-dioxane under an inert atmosphere (e.g., argon).
- Add 5 equivalents of $[^{18}\text{O}]$ -water to the solution.
- Add a catalytic amount of trifluoromethanesulfonic acid.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by thin-layer chromatography.
- Upon completion, quench the reaction by adding a suitable basic solution (e.g., saturated sodium bicarbonate).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting $[^{18}\text{O}]$ -cholesterol using silica gel column chromatography.

Experimental Workflow:



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Caption: Workflow for the synthesis and purification of labeled cholesterol.

Potential Biological Roles and Future Directions

While direct biological signaling pathways initiated by **i-cholesteryl methyl ether** have not been elucidated, the biological activities of its isomer, cholesteryl methyl ether, may offer avenues for future investigation. Cholesteryl methyl ether has been reported to exhibit potential antiviral properties, though the mechanism is not fully characterized.[4] It is crucial to perform specific studies to determine if **i-cholesteryl methyl ether** shares these or other biological activities.

Given the importance of the cholesterol structure in modulating membrane domains and interacting with membrane-bound proteins, future research could explore the following:

- Comparative studies: Directly compare the effects of cholesterol, i-cholesterol, and **i-cholesteryl methyl ether** on the biophysical properties of model membranes.
- Protein interaction screening: Investigate the binding of **i-cholesteryl methyl ether** to sterol-binding proteins to identify potential cellular interactors.
- Cell-based assays: Evaluate the effects of **i-cholesteryl methyl ether** on cellular processes known to be influenced by cholesterol, such as endocytosis, cell signaling, and lipid droplet formation.

Conclusion

i-Cholesteryl methyl ether is a valuable biochemical reagent with established utility as a synthetic precursor for labeled cholesterol and as a stable lipid analogue for biophysical studies. While its direct role as a modulator of specific biological pathways remains an area for

future exploration, its unique chemical properties provide researchers with a specialized tool for investigating the multifaceted roles of sterols in biological systems. Further research is warranted to fully characterize its potential biological activities and expand its application in biomedical research.

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